

Comparative Guide: N(4),N(4)-Dimethyl-5-azacytidine vs. Epigenetic Modifiers

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Compound of Interest

Compound Name: *N(4),N(4)-Dimethyl-5-azacytidine*

CAS No.: 27826-77-3

Cat. No.: B1202612

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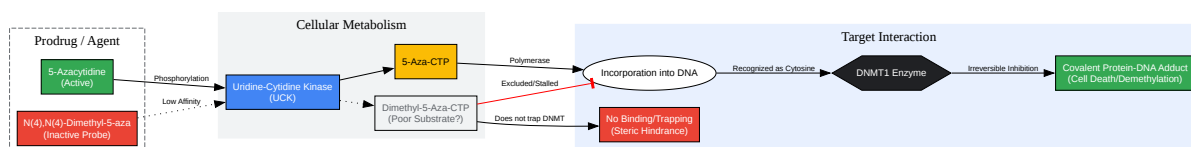
Mechanistic Divergence

The efficacy of azanucleosides depends on three steps: cellular uptake, metabolic activation (phosphorylation), and incorporation into nucleic acids to trap DNMTs.

Feature	5-Azacytidine (Standard)	N(4),N(4)-Dimethyl-5-azacytidine	Mechanistic Implication
N4 Substituents	Two Hydrogens (-NH ₂)	Two Methyl groups (-N(CH ₃) ₂)	Critical: The N4-amino group is essential for Watson-Crick base pairing with Guanine.
DNMT Trapping	High. Forms covalent adduct with DNMT Cys-residue.	Negligible/Inactive.	Dimethylation prevents the specific hydrogen bonding required for the enzyme to flip the base into the catalytic pocket.
Base Pairing	Pairs with Guanine (G).	Steric Clash.	Cannot form stable base pairs; likely causes replication stalling or is excluded by polymerases.
Stability	Low. Hydrolysis at C6 (opening the ring).	Moderate/High.	N4-substitution increases electron density, potentially stabilizing the triazine ring against hydrolytic cleavage, but at the cost of biological activity.
Primary Target	DNA/RNA Methyltransferases (DNMT1, DNMT3a/b).	Unknown/Synthetic.	Likely used as a negative control or in in vitro transcribed RNA to study epitranscriptomic enzymes (e.g., rRNA methyltransferases).

Structural & Functional Logic (Graphviz Diagram)

The following diagram illustrates the activation pathway and the "dead-end" nature of the N4-dimethyl analog compared to the active drug.



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Caption: Comparative activation pathway. Note that N(4),N(4)-dimethylation hinders kinase processing and abolishes the DNMT trapping mechanism essential for epigenetic remodeling.

Experimental Performance Data

The following data summarizes the performance of **N(4),N(4)-Dimethyl-5-azacytidine** relative to standard agents.

Metric	5-Azacytidine	Decitabine	N(4),N(4)-Dimethyl-5-azacytidine
IC50 (Leukemia Lines)	0.1 - 2.0 μ M	0.05 - 0.5 μ M	> 100 μ M (Inactive) [1]
DNA Demethylation	Global reduction (30-70%)	Global reduction (>50%)	None detected
Aqueous Stability ($t_{1/2}$)	~1.5 - 4 hours (25°C)	~10 - 15 hours (25°C)	High (Resistant to deamination)
Primary Utility	MDS/AML Therapy	MDS/AML Therapy	Negative Control / RNA Research
Solubility	Soluble (Water/DMSO)	Soluble (Water/DMSO)	Soluble (DMSO)

Key Insight: In polarographic studies and biological assays, N4-alkyl derivatives (including dimethyl) failed to exhibit the bacteriostatic or antitumor effects seen with the parent compound. This confirms that the unsubstituted amino group is pharmacophoric [1].

Recommended Protocols

Since **N(4),N(4)-Dimethyl-5-azacytidine** is likely to be used as a negative control to prove that an observed effect is due to demethylation (requiring the active N4-NH₂) rather than general toxicity or triazine ring effects, the following protocol is designed for a comparative assay.

Protocol: Specificity Validation of DNMT Inhibition

Objective: To distinguish specific epigenetic reactivation from non-specific cytotoxic effects using **N(4),N(4)-Dimethyl-5-azacytidine** as a structural negative control.

Materials:

- Active Agent: 5-Azacytidine (10 mM stock in DMSO, stored at -80°C).
- Control Agent: **N(4),N(4)-Dimethyl-5-azacytidine** (10 mM stock in DMSO).
- Cell Line: HCT116 (Colon Cancer) or HL-60 (Leukemia).

- Assay: RT-qPCR for p15INK4B (silenced gene) and MTT assay (toxicity).

Workflow:

- Seeding: Plate cells at 5,000 cells/well in 96-well plates. Allow attachment (24h).
- Treatment:
 - Group A (Active): Treat with 5-Azacytidine (0.5 μ M, 1.0 μ M, 5.0 μ M).
 - Group B (Control): Treat with **N(4),N(4)-Dimethyl-5-azacytidine** (Same concentrations).
 - Group C (Vehicle): DMSO only.
 - Note: Refresh media and drug every 24h due to the instability of 5-Aza (Group A). Group B is likely stable but should be refreshed for consistency.
- Incubation: Continue treatment for 72 hours (minimum time for demethylation-dependent gene re-expression).
- Analysis:
 - Gene Expression: Extract RNA. Perform RT-qPCR for p15INK4B.
 - Expected Result: Group A shows >10-fold induction.[\[1\]](#) Group B shows no induction (comparable to Vehicle).
 - Cytotoxicity: Perform MTT assay.
 - Expected Result: Group A shows dose-dependent killing. Group B shows minimal toxicity (unless very high doses >100 μ M are used).

Interpretation: If Group B (Dimethyl) induces gene expression, the mechanism is not DNMT trapping (likely an off-target effect). If Group B is inactive, it validates that the effect in Group A is due to the specific epigenetic mechanism requiring the free N4-amino group.

References

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- Novotný, L., et al. (1995). "Polarographic Reduction and Potential Carcinogenicity of Substituted 1,3,5-Triazine Nucleosides." Collection of Czechoslovak Chemical Communications, 60.

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Sources

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- 2. [5-Azacytidine](#) [bio-gems.com]
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